Technical Guide: Synthesis Pathways for O-Isopentylhydroxylamine Hydrochloride

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Compound of Interest

Compound Name:	*O-isopentylhydroxylamine hydrochloride*
CAS No.:	*51951-35-0*
Cat. No.:	*B1456612*

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Executive Summary

Target Molecule:**O-Isopentylhydroxylamine Hydrochloride** CAS: 110237-99-1 (HCl salt) / 59233-66-4 (Free base) Synonyms:O-Isoamylhydroxylamine HCl, (3-Methylbutoxy)amine hydrochloride. Formula:

Molecular Weight: 153.65 g/mol

This technical guide details the synthesis of **O-isopentylhydroxylamine hydrochloride**, a critical alkoxyamine intermediate used in the development of hydroxamic acid-based histone deacetylase (HDAC) inhibitors, agrochemicals, and kinase inhibitors. Due to the ambident nucleophilicity of hydroxylamine (

), direct alkylation typically yields N-alkylated or N,O-dialkylated byproducts. Therefore, this guide focuses on O-selective protection strategies.

We present three distinct pathways, prioritized by scale and purity requirements:

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- The Phthalimide Route (Method A): The "Gold Standard" for laboratory-scale purity.
- The Acetone Oxime Route (Method B): The preferred method for cost-effective scale-up.
- The N-Boc Route (Method C): A rapid, high-yield method for medicinal chemistry applications.

Part 1: Strategic Retrosynthesis & Pathway Selection

The synthesis relies on masking the nitrogen atom to force nucleophilic attack from the oxygen atom onto the isopentyl electrophile.

Comparative Analysis of Methodologies

Feature	Method A: Phthalimide Protection	Method B: Acetone Oxime Protection	Method C: N-Boc Protection
Mechanism	Alkylation Hydrazinolysis	Alkylation Acid Hydrolysis	Alkylation Acid Deprotection
Selectivity	Excellent (Exclusive O-alkylation)	Good (Trace N-alkylation possible)	Excellent
Atom Economy	Low (Phthalhydrazide waste)	High (Acetone byproduct volatile)	Moderate
Reagent Cost	Moderate	Low	High
Scalability	< 100g (Solubility limits)	> 1 kg (Industrial preferred)	< 10g (MedChem preferred)
Safety Profile	Hydrazine use requires care	Volatile acetone byproduct	Gas evolution (, isobutylene)

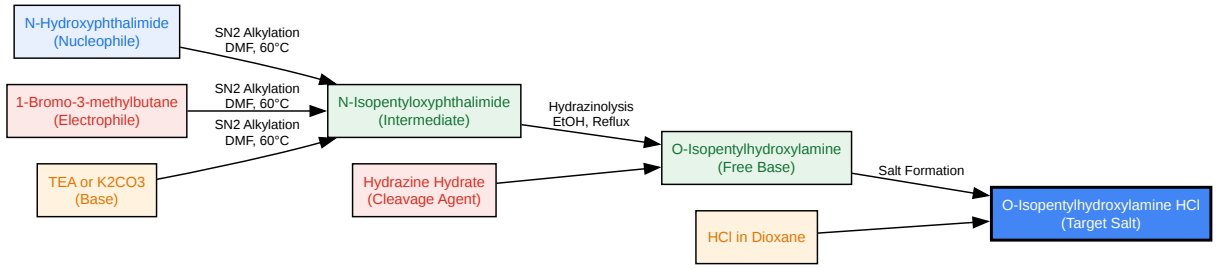
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Part 2: Method A – The Phthalimide Protocol (Laboratory Standard)

Principle

This method utilizes N-hydroxyphthalimide (NHPI) as the nucleophile. The bulky phthalimide group effectively blocks the nitrogen, ensuring exclusive O-alkylation. The phthalimide moiety is subsequently cleaved using hydrazine hydrate (Ing-Manske procedure) or methylhydrazine.

Reaction Scheme Visualization



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Figure 1: The Phthalimide synthesis pathway utilizing the Ing-Manske protocol.

Experimental Protocol

Step 1: Synthesis of N-Isopentyloxyphthalimide

- Setup: Equip a 500 mL round-bottom flask with a magnetic stir bar, reflux condenser, and nitrogen inlet.
- Reagents: Charge N-hydroxyphthalimide (16.3 g, 100 mmol), anhydrous DMF (100 mL), and anhydrous Potassium Carbonate (

  , 20.7 g, 150 mmol).

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- Alkylation: Add 1-bromo-3-methylbutane (isopentyl bromide) (13.2 mL, 110 mmol) dropwise via syringe.
- Reaction: Heat the red/orange suspension to 60°C for 4–6 hours. The color will fade to light yellow as the reaction completes. Monitor by TLC (30% EtOAc/Hexanes).
- Workup: Pour the mixture into ice-water (500 mL). The product will precipitate as a white solid. Filter, wash with water, and dry in a vacuum oven.[1][2]
    - Yield Expectation: 85–90% (approx. 20–21 g).

Step 2: Deprotection to O-Isopentylhydroxylamine HCl

- Cleavage: Dissolve the intermediate (20 g, 85 mmol) in Ethanol (150 mL). Add Hydrazine monohydrate (4.5 mL, 93 mmol).
- Reflux: Heat to reflux for 2 hours. A bulky white precipitate (phthalhydrazide) will form.
- Filtration: Cool to room temperature. Filter off the phthalhydrazide byproduct.
- Isolation: Acidify the filtrate with 4M HCl in dioxane (or concentrated aqueous HCl). Evaporate the solvent under reduced pressure.
- Purification: The residue is often a waxy solid or oil. Recrystallize from Ethanol/Diethyl Ether to obtain white hygroscopic crystals.
    - Final Yield: 75–80%.

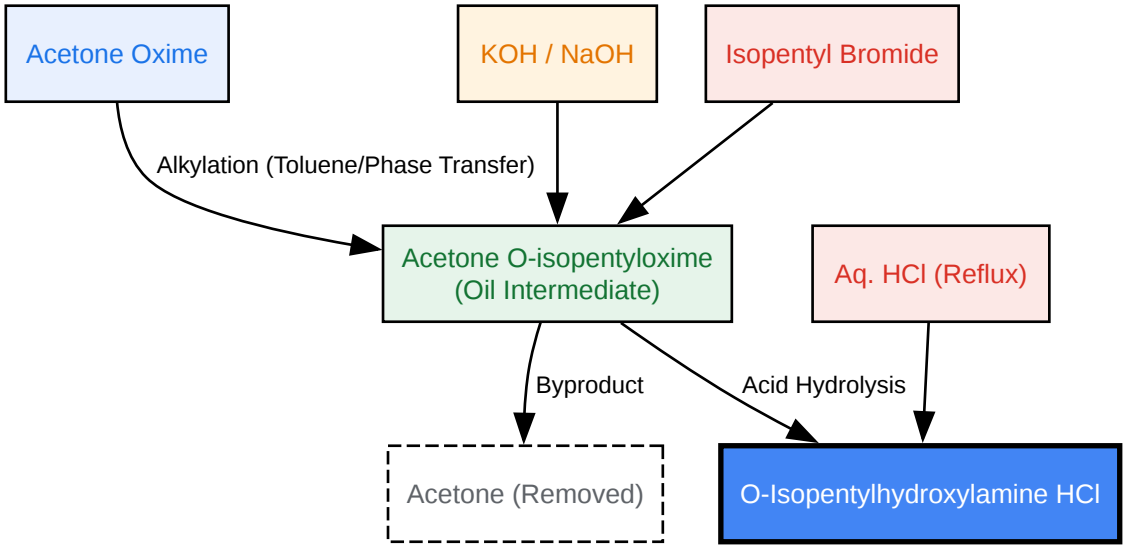
Part 3: Method B – The Acetone Oxime Protocol (Scalable)

Principle

Acetone oxime serves as a cost-effective surrogate for hydroxylamine. The oxime oxygen is alkylated, forming an oxime ether.[3] Acidic hydrolysis releases acetone (which can be distilled off) and the desired hydroxylamine salt. This avoids the use of hydrazine.[4][5][6][7]

Reaction Scheme Visualization

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Figure 2: The Acetone Oxime route, preferred for reactions exceeding 100g.

Experimental Protocol

- Reagent Preparation: In a 1L 3-neck flask, dissolve Acetone Oxime (36.5 g, 0.5 mol) in Toluene (300 mL).
- Deprotonation: Add powdered KOH (33.6 g, 0.6 mol) and a phase transfer catalyst (e.g., TBAB, 1.6 g) [1].
- Alkylation: Heat to 80°C and add Isopentyl bromide (75.5 g, 0.5 mol) dropwise over 1 hour. Reflux for 4 hours.
- Intermediate Isolation: Cool, wash with water (2 x 100 mL) to remove salts. The Toluene layer contains the Acetone O-isopentyloxime.
- Hydrolysis: Add 10% Hydrochloric acid (200 mL) to the toluene layer. Reflux with vigorous stirring for 2 hours. The acetone formed will distill off or remain in the organic phase depending on the setup.
- Extraction: Separate the layers. The aqueous layer contains the product salt.[5] The toluene layer contains unreacted impurities.

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- Concentration: Evaporate the aqueous layer to dryness under vacuum (rotary evaporator, bath < 50°C).
- Crystallization: Triturate the residue with anhydrous ether to induce crystallization.

Part 4: Critical Quality Attributes (CQA)

To validate the synthesis, the following analytical data must be met:

Attribute	Specification	Method
Appearance	White to off-white crystalline solid	Visual
Melting Point	135–138 °C (Lit. varies by solvate)	Capillary MP
1H NMR ( )	0.89 (d, 6H), 1.52 (q, 2H), 1.65 (m, 1H), 4.15 (t, 2H)	400 MHz NMR
Identity	Absence of phthalimide/acetone peaks	NMR/IR
Chloride Content	22.8% - 23.2% (Theoretical: 23.08%)	Argentometric Titration

Part 5: Safety & Handling

Hydroxylamine Hazard

While O-substituted hydroxylamines are more stable than free hydroxylamine, they are still potentially explosive if heated under confinement.

- Protocol Rule: Never distill the free base of O-isopentylhydroxylamine above 100°C without a vacuum.
- Storage: Store the Hydrochloride salt; it is significantly more stable than the free base.

Alkylating Agents

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Isopentyl bromide is an alkylating agent.

- PPE: Double nitrile gloves and fume hood are mandatory.
- Neutralization: Quench excess alkylating agent with aqueous ammonia or thiosulfate before disposal.

References

- Process for preparing O-substituted hydroxylammonium salts.
- Simple Preparation of O-Substituted Hydroxylamines
  - Source: Albrecht, S., Defoin, A., & Tarnus, C. (2006).[6][8][9] Synthesis, 2006(10), 1635-1638.
  - Relevance: Describes the N-Boc and Phthalimide vari
- Synthesis of O-alkylhydroxylamines.
  - Source:Organic Chemistry Portal (Abstracts of key papers).
  - Relevance: Aggregates various methodologies including Mitsunobu and direct alkyl
  - URL:[Link]
- Process for preparing N,O-dialkylhydroxylamine and its salts.

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Sources

- 1. CN103073449A - Method for synthesizing N, O-dimethylhydroxylamine hydrochloride - Google Patents [patents.google.com]
- 2. CN104529816A - Method for synthesizing O-phenylhydroxylamine hydrochloride - Google Patents [patents.google.com]

- 3. US5557013A - Preparation of O-substituted hydroxylammonium salts - Google Patents [patents.google.com]
- 4. O-ALLYLHYDROXYLAMINE HYDROCHLORIDE synthesis - chemicalbook [chemicalbook.com]
- 5. EP0440582A1 - Process for preparing O-substituted hydroxylamines - Google Patents [patents.google.com]
- 6. Simple Preparation of O-Substituted Hydroxylamines from Alcohols [organic-chemistry.org]
- 7. Organocatalytic decarboxylative alkylation of N-hydroxy-phthalimide esters enabled by pyridine-boryl radicals - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 8. O-alkylation and arylation of Oximes, Hydroxylamines and related compounds [organic-chemistry.org]
- 9. researchgate.net [researchgate.net]

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